

# Application Notes and Protocols for Intraperitoneal Injection of LY2940094

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## Compound of Interest

Compound Name: LY2940094

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These application notes provide detailed recommendations and protocols for the selection and preparation of suitable vehicles for the intraperitoneal (i.p.) injection of **LY2940094**, a potent and selective nociceptin receptor (NOP) antagonist. Due to its characteristically poor aqueous solubility, appropriate formulation is critical for achieving accurate dosing and reliable results in in vivo studies.

## Recommended Vehicles for Intraperitoneal Administration

Several vehicle formulations are suitable for the intraperitoneal administration of **LY2940094**. The choice of vehicle will depend on the required concentration of **LY2940094**, the experimental model, and the desired dosing volume. The following table summarizes recommended vehicle compositions.

Vehicle Component	Concentration (%)	Suitability for I.P. Injection	Notes
DMSO	10%	Tolerable in mice at this concentration.[1]	Should be used as a co-solvent. Pure DMSO is not recommended for i.p. injections.[1]
PEG300	40%	Commonly used co-solvent to improve solubility.	Can cause neuromotor deficits at high concentrations, so inclusion of a control group with the vehicle alone is recommended.[2]
Tween-80	5%	Acts as a surfactant to create a stable emulsion.	
Saline (0.9% NaCl)	45%	Provides an isotonic base for the formulation.	Should be sterile for injection.
Complete Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Recommended for achieving a clear solution at $\geq 2.08$ mg/mL.[1][3]	A widely used formulation for poorly soluble compounds for in vivo studies.
SBE- $\beta$ -CD (Captisol®)	20% in Saline	Suitable for solubilizing LY2940094.	Formulations with cyclodextrins are a common strategy to enhance the solubility of hydrophobic compounds.

Complete Formulation 2	10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	Alternative for achieving a clear solution at $\geq 2.08$ mg/mL.	
Corn Oil	90%	Can be used to create a suspension.	May not be suitable for all experimental designs due to the potential for slower absorption compared to aqueous-based vehicles.
Complete Formulation 3	10% DMSO, 90% Corn Oil	Results in a suspended solution at $\geq 2.08$ mg/mL.	Ensure uniform suspension before each injection.

## Experimental Protocols

### Protocol 1: Preparation of LY2940094 in a Co-Solvent Vehicle for Intraperitoneal Injection

This protocol details the preparation of the recommended vehicle composed of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Materials:

- **LY2940094** powder
- Dimethyl sulfoxide (DMSO), sterile, injectable grade
- Polyethylene glycol 300 (PEG300), sterile, injectable grade
- Tween-80 (Polysorbate 80), sterile, injectable grade
- Saline (0.9% NaCl), sterile
- Sterile conical tubes (e.g., 15 mL or 50 mL)

- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile syringes and needles (appropriate gauge for the animal model)

Procedure:

- Calculate Required Volumes: Determine the total volume of the formulation needed based on the number of animals, the dose of **LY2940094** (in mg/kg), and the desired injection volume (e.g., 10 mL/kg).
- Prepare a Stock Solution in DMSO:
  - Accurately weigh the required amount of **LY2940094** powder and place it in a sterile conical tube.
  - Add the calculated volume of DMSO (10% of the final total volume) to the **LY2940094** powder.
  - Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary. The resulting solution should be clear.
- Sequentially Add Co-solvents:
  - To the DMSO-drug solution, add the calculated volume of PEG300 (40% of the final total volume). Mix thoroughly by vortexing.
  - Next, add the calculated volume of Tween-80 (5% of the final total volume) and mix again by vortexing until the solution is homogeneous.
- Add Saline:
  - Finally, add the calculated volume of sterile saline (45% of the final total volume) to the mixture.
  - Vortex the final solution thoroughly to ensure a clear and uniform solution.

- Final Preparation for Injection:
  - Visually inspect the solution for any precipitation or cloudiness. If the solution is not clear, sonication may be helpful.
  - It is recommended to prepare this formulation fresh on the day of dosing.
  - Draw the solution into sterile syringes using an appropriately sized needle. It is advisable to use a new sterile needle for each animal to minimize the risk of infection.[\[4\]](#)[\[5\]](#)

Example Calculation for a 1 mL Formulation:

- To prepare 1 mL of the final formulation, you would use:
  - 100  $\mu$ L DMSO
  - 400  $\mu$ L PEG300
  - 50  $\mu$ L Tween-80
  - 450  $\mu$ L Saline

First, dissolve the required amount of **LY2940094** in 100  $\mu$ L of DMSO. Then, sequentially add the PEG300, Tween-80, and Saline, mixing after each addition.

## Protocol 2: General Procedure for Intraperitoneal Injection in Mice

Materials:

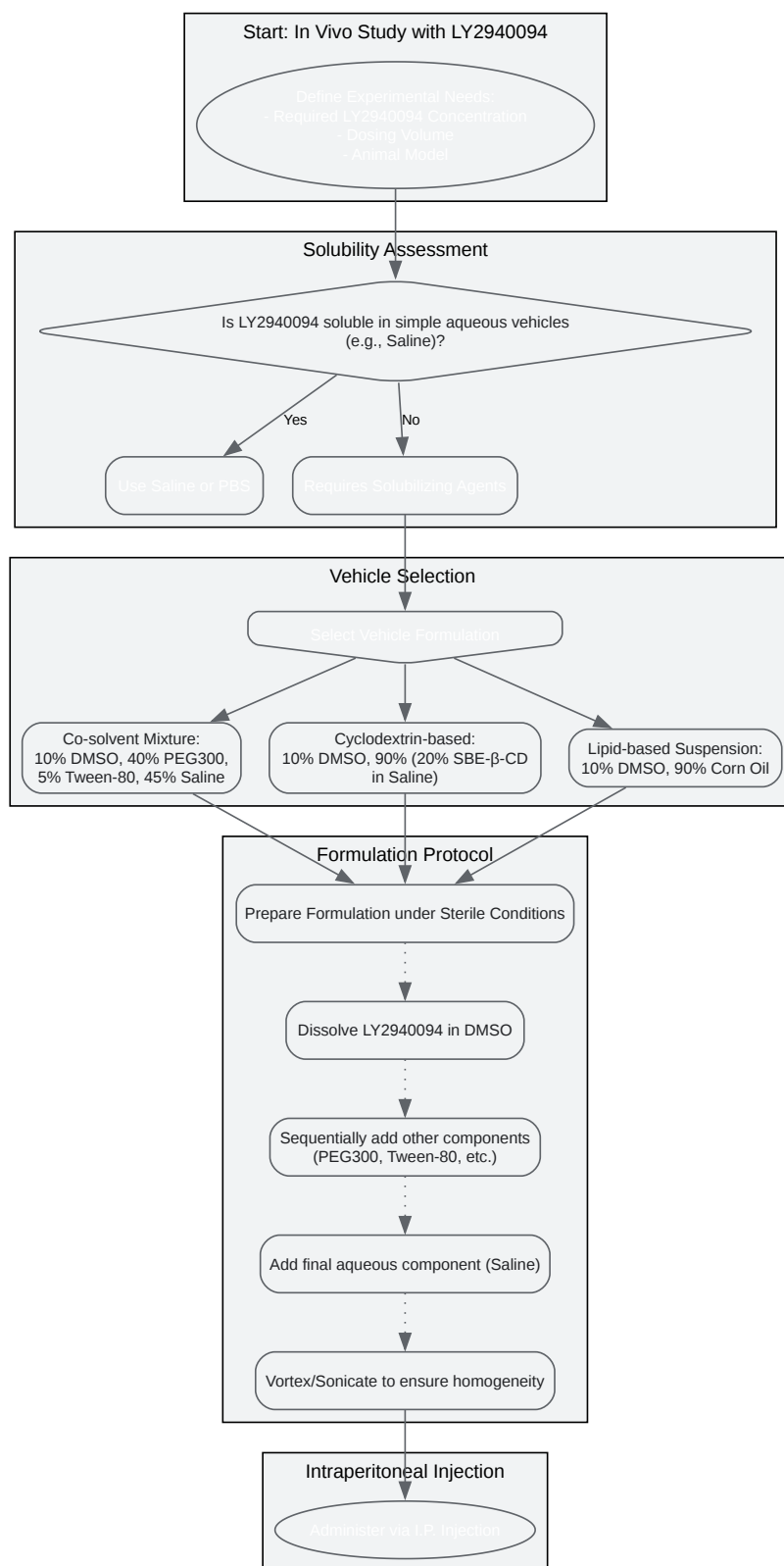
- Prepared and sterile **LY2940094** formulation
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)[\[5\]](#)
- 70% ethanol or other suitable disinfectant for the injection site

- Appropriate personal protective equipment (PPE)

#### Procedure:

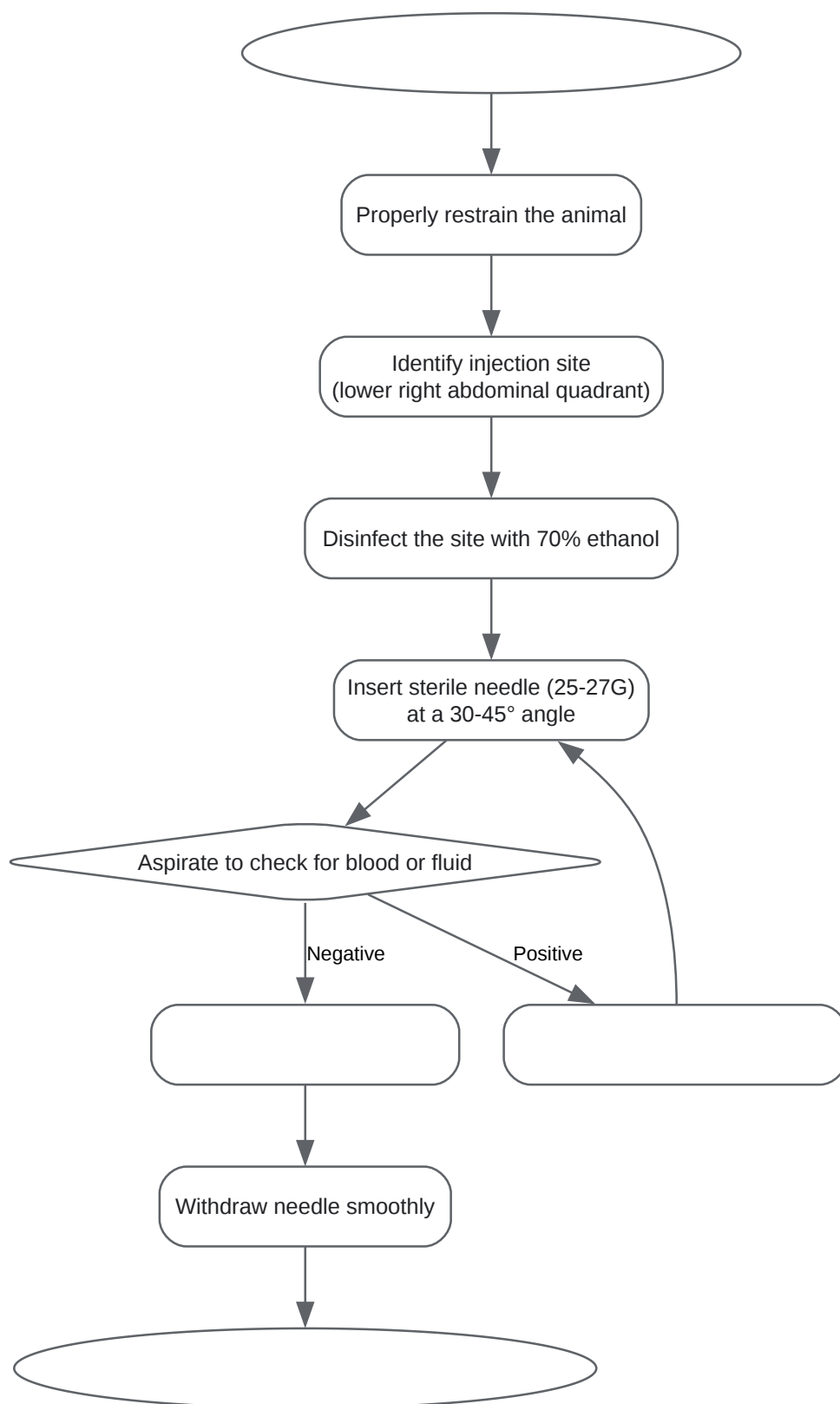
- **Animal Restraint:** Properly restrain the mouse to expose the abdomen. This can be done manually or with a restraint device.
- **Locate the Injection Site:** The preferred site for intraperitoneal injection is the lower right quadrant of the abdomen.<sup>[5]</sup> This location helps to avoid puncturing the cecum, bladder, or other internal organs.
- **Disinfect the Injection Site:** Gently wipe the injection site with a sterile gauze pad moistened with 70% ethanol.
- **Perform the Injection:**
  - Insert the needle at a 30-45 degree angle into the peritoneal cavity.<sup>[6]</sup>
  - Gently aspirate by pulling back the plunger to ensure that the needle has not entered a blood vessel or organ. If blood or other fluid appears in the syringe, withdraw the needle and select a new injection site with a fresh needle.
  - If there is no aspirate, slowly and steadily inject the calculated volume of the **LY2940094** formulation.
- **Withdraw the Needle and Monitor:**
  - Withdraw the needle smoothly.
  - Return the animal to its cage and monitor for any signs of distress, bleeding, or adverse reactions.

## Signaling Pathways and Experimental Workflows



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Caption: Workflow for selecting and preparing a suitable vehicle for **LY2940094**.



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Caption: Step-by-step workflow for intraperitoneal injection in mice.



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